

Physical and chemical characteristics of 6-fluoro-1H-benzimidazole-2-thiol

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Compound of Interest

Compound Name: 6-fluoro-1H-benzimidazole-2-thiol

Cat. No.: B1306795

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An In-Depth Technical Guide to **6-Fluoro-1H-benzimidazole-2-thiol**

Introduction

6-Fluoro-1H-benzimidazole-2-thiol is a fluorinated heterocyclic compound belonging to the benzimidazole class of molecules. The benzimidazole scaffold is a prominent feature in a variety of pharmacologically active agents, and the introduction of a fluorine atom can significantly modulate the physicochemical and biological properties of the parent molecule. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **6-fluoro-1H-benzimidazole-2-thiol**, including its synthesis, spectral properties, and potential biological activities, geared towards researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

The fundamental properties of **6-fluoro-1H-benzimidazole-2-thiol** are summarized below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ FN ₂ S	[1] [2]
Molecular Weight	168.19 g/mol	[1] [2]
CAS Number	583-42-6	[1]

Note: Experimental data for melting point, boiling point, pKa, and solubility for **6-fluoro-1H-benzimidazole-2-thiol** are not readily available in the reviewed literature. The data for the non-fluorinated analog, 1H-Benzimidazole-2-thiol (CAS 583-39-1), shows a melting point in the range of 300-304 °C.

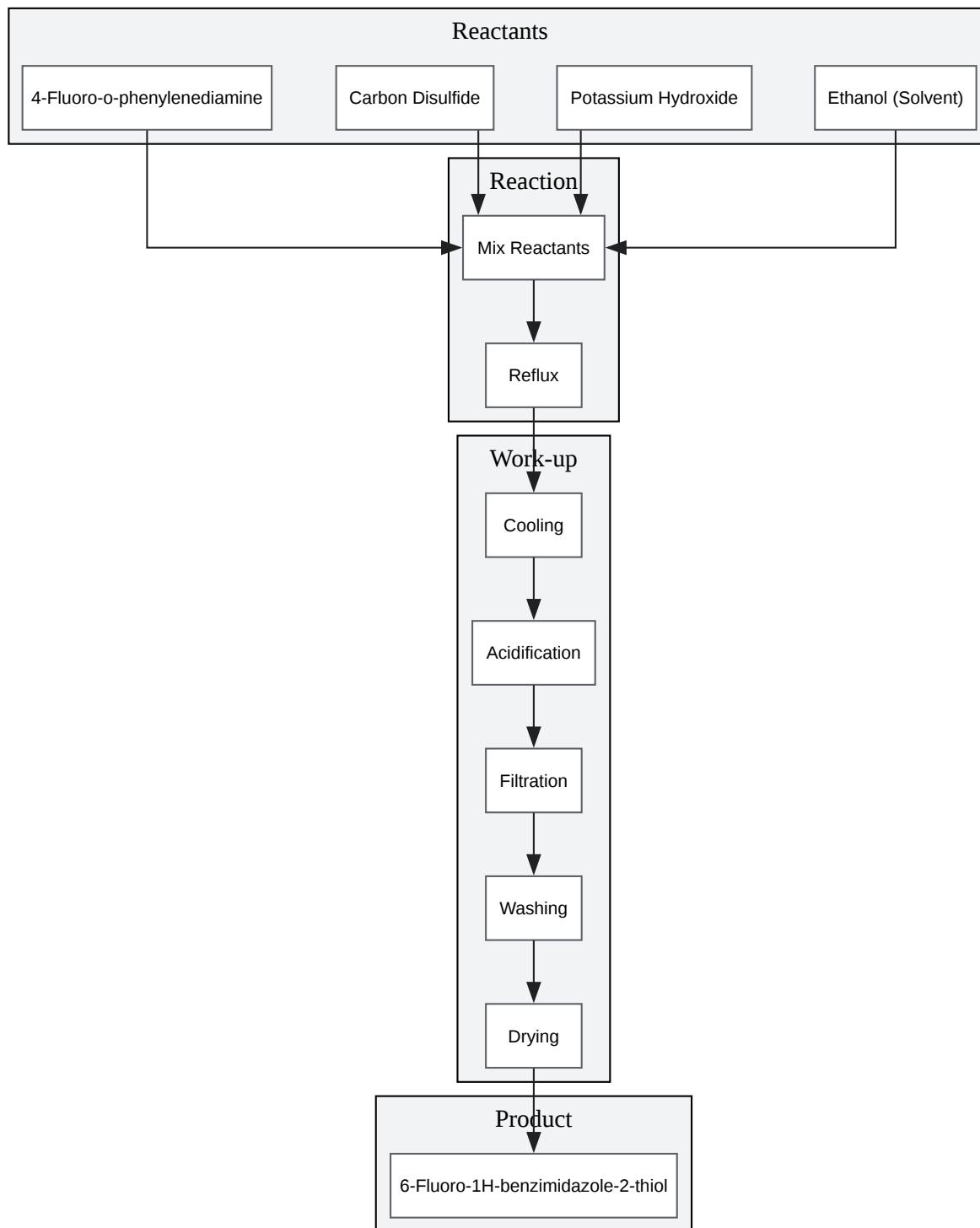
Synthesis and Experimental Protocols

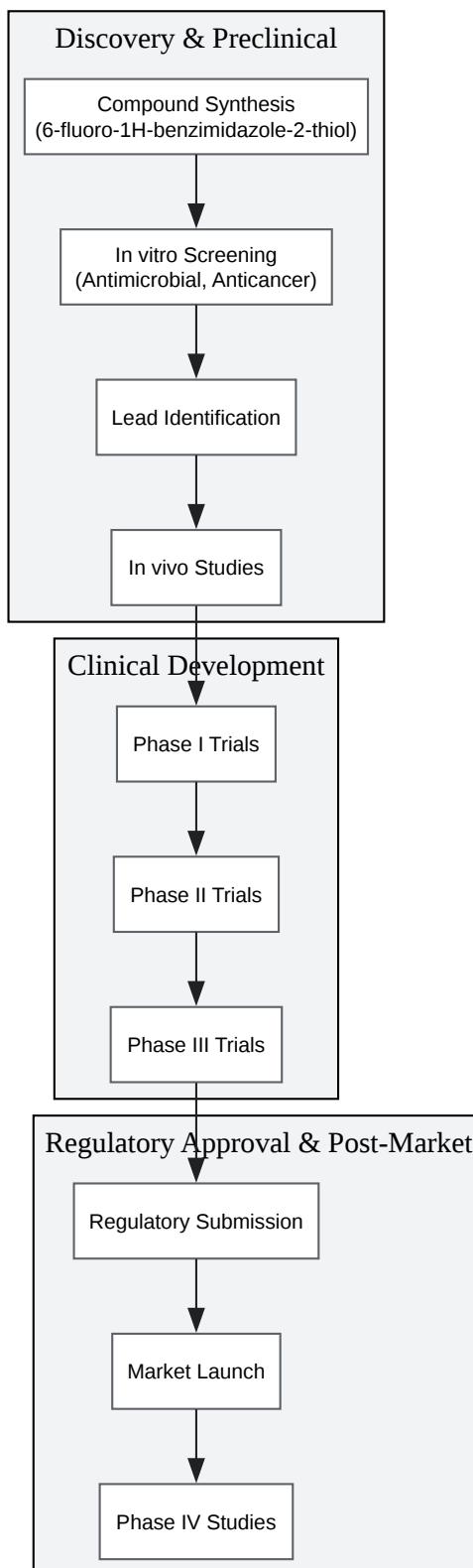
The synthesis of benzimidazole-2-thiols is a well-established process in organic chemistry. While a specific detailed protocol for the 6-fluoro derivative is not explicitly outlined in the searched literature, a general and widely applicable method involves the cyclocondensation of the corresponding o-phenylenediamine with carbon disulfide.

General Synthesis of Benzimidazole-2-thiols

A common synthetic route involves the reaction of an appropriately substituted o-phenylenediamine with carbon disulfide in the presence of a base, such as potassium hydroxide, in a suitable solvent like ethanol. The reaction mixture is typically heated under reflux.

Experimental Workflow for Synthesis



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